

Safeguarding Your Research: A Comprehensive Guide to Handling Guanazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Guanazole

Cat. No.: B075391

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for the handling of **Guanazole** (also known as 3,5-Diamino-1,2,4-triazole), a compound used as an inhibitor of DNA synthesis and in other specialized applications.^[1] Adherence to these procedures is critical to minimize risks and ensure the well-being of all laboratory personnel.

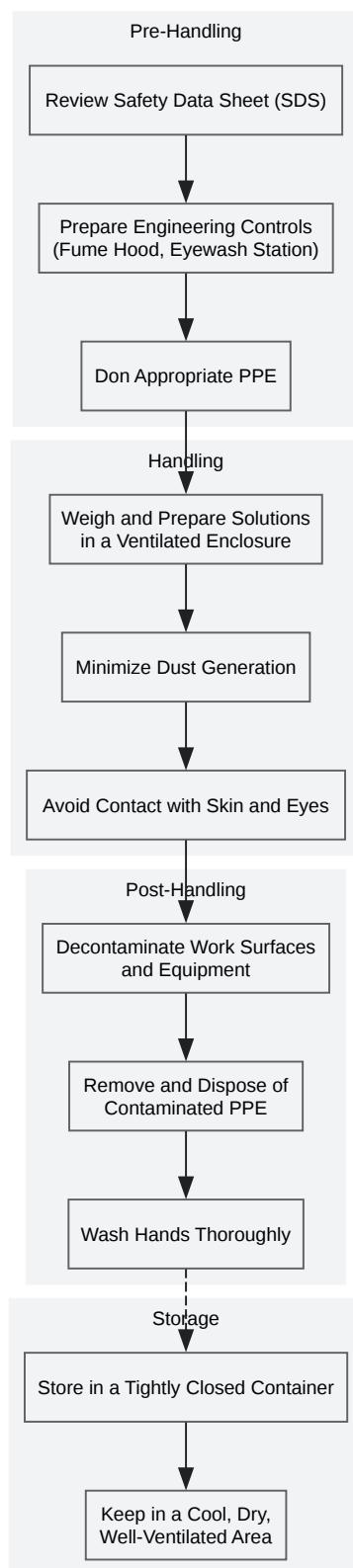
Guanazole: Essential Safety Data

While extensive quantitative exposure data for **Guanazole** is not readily available in public resources, the following table summarizes its key physical and chemical properties.

Property	Value
Synonyms	3,5-Diamino-1,2,4-triazole[2][3]
CAS Number	1455-77-2[2][3][4]
Molecular Formula	C2H5N5[1][4]
Molecular Weight	99.09 g/mol [1]
Appearance	Colorless crystals or beige solid[3][5]
Melting Point	202-208 °C (decomposes)[3][4][5]
Solubility	Soluble in water[4][5]
Hazards	Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation. [3][6] May cause respiratory tract irritation.[2] The toxicological properties have not been fully investigated.[2] Guanazole is sensitive to air, and dust can be explosive when suspended in air at specific concentrations.[5] It is also harmful to aquatic life.[6]

Operational Plan for Safe Handling

A systematic approach to handling **Guanazole** is crucial to prevent exposure and contamination. The following workflow outlines the necessary steps from receiving the compound to its final disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Guanazole**.

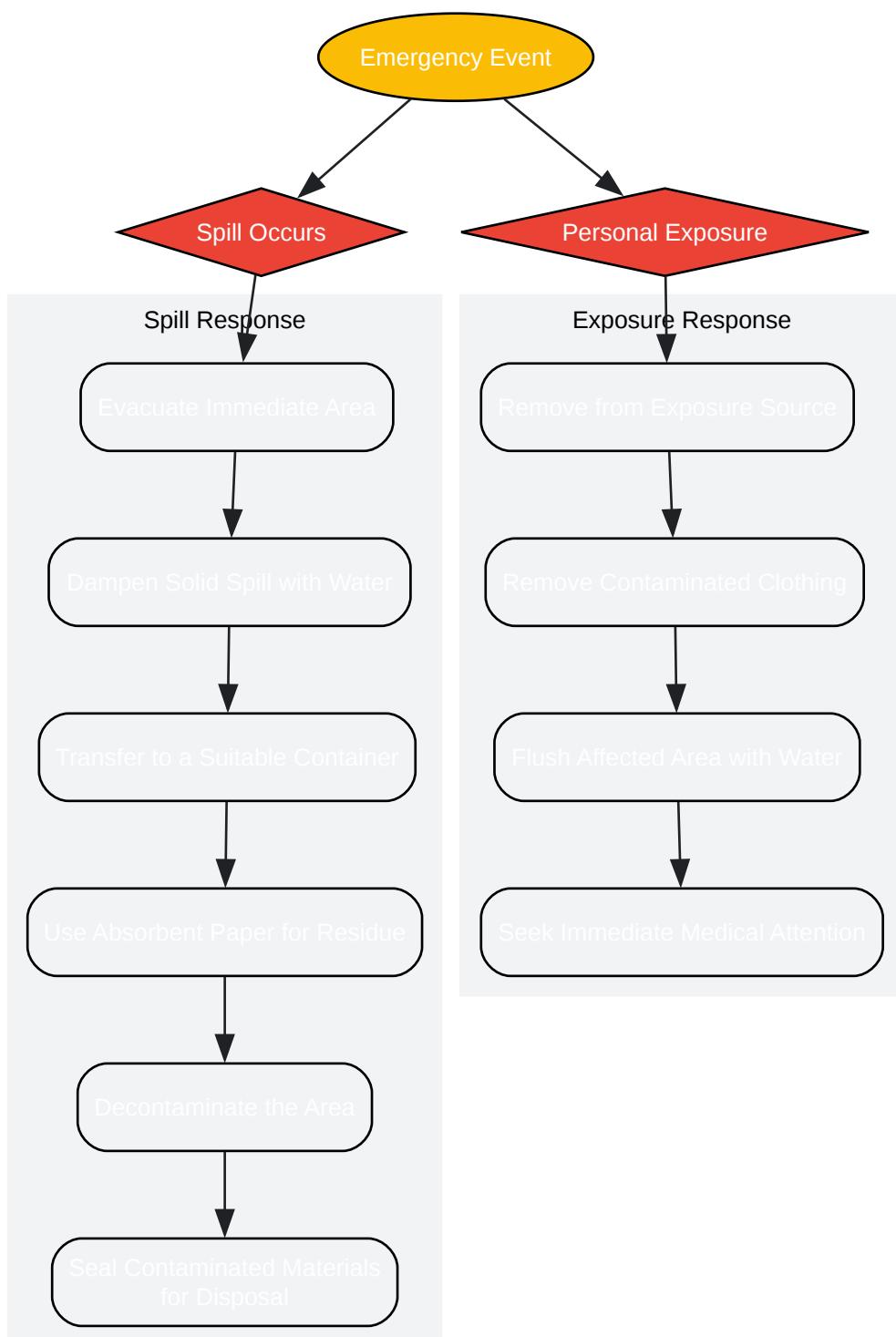
Step-by-Step Handling Protocol:

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) for **Guanazole** before beginning any work.[\[2\]](#)[\[3\]](#)[\[6\]](#)
 - Ensure that engineering controls, such as a certified chemical fume hood and a readily accessible eyewash station and safety shower, are in place and functioning correctly.[\[2\]](#)[\[7\]](#)
 - Restrict access to the handling area to trained personnel only.[\[7\]](#)
- Personal Protective Equipment (PPE):
 - Gloves: Wear double-gloving with chemotherapy-rated nitrile gloves to prevent skin contact.[\[7\]](#)
 - Eye Protection: Use chemical splash goggles and a full-face shield to protect against splashes and aerosols.[\[7\]](#)
 - Body Protection: A disposable, low-permeability fabric gown with a solid front, long sleeves, and tight-fitting cuffs is required.[\[7\]](#)
 - Respiratory Protection: When handling the powdered form or when there is a risk of aerosolization, a NIOSH-approved N95 or higher-level respirator is mandatory.[\[7\]](#)
 - Footwear: Use disposable, slip-resistant shoe covers to prevent the tracking of contaminants.[\[7\]](#)
- Handling Procedures:
 - All manipulations of **Guanazole**, including weighing and preparing solutions, must be conducted within a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.[\[7\]](#)
 - Use with adequate ventilation and minimize dust generation and accumulation.[\[2\]](#)
 - Avoid contact with eyes, skin, and clothing.[\[2\]](#)

- Do not eat, drink, or smoke in the area where **Guanazole** is handled.[3]
- Decontamination and Waste Disposal:
 - All surfaces and equipment must be decontaminated after use.[7]
 - Contaminated PPE, weighing papers, and pipette tips must be considered hazardous waste.[7]
 - Collect all solid and liquid waste in clearly labeled, sealed containers designated for hazardous chemical waste.[7]
 - Dispose of the waste according to your institution's established procedures for hazardous chemical waste. Do not mix with general laboratory waste.[3][7]
 - Wash hands thoroughly after handling the compound.[2][3]
- Storage:
 - Store **Guanazole** in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances such as oxidizing agents.[2][3]
 - It is recommended to keep the container refrigerated.[3]

Emergency Procedures: Spills and Exposure

In the event of a spill or personal exposure, immediate and appropriate action is critical.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Guanazole | lookchem [lookchem.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. fishersci.com [fishersci.com]
- 4. Guanazole [chembk.com]
- 5. GUANAZOLE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling Guanazole]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b075391#personal-protective-equipment-for-handling-guanazole\]](https://www.benchchem.com/product/b075391#personal-protective-equipment-for-handling-guanazole)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com